

Personal protective equipment for handling 4-(2-Methoxyethyl)phenol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-(2-Methoxyethyl)phenol

Cat. No.: B022458

[Get Quote](#)

Essential Safety and Handling Guide for 4-(2-Methoxyethyl)phenol

This guide provides immediate and essential safety protocols for laboratory personnel, researchers, and drug development professionals handling **4-(2-Methoxyethyl)phenol** (CAS No: 56718-71-9). Adherence to these procedures is critical for ensuring personal safety and proper chemical management.

Hazard Identification and Classification

4-(2-Methoxyethyl)phenol is classified as a hazardous chemical.^[1] It is crucial to understand its primary hazards before handling. The substance is a solid, appearing as a white or colorless to almost white or almost colorless powder, lump, or clear liquid.^[2]

GHS Hazard Statements:

- H315: Causes skin irritation.^{[2][3]}
- H319: Causes serious eye irritation.^{[2][3]}
- H335: May cause respiratory irritation.^[3]

The following table summarizes the hazard classifications for **4-(2-Methoxyethyl)phenol**.

Hazard Classification	GHS Category	Signal Word	Target Organs
Skin Corrosion/Irritation	Category 2	Warning	Skin
Serious Eye Damage/Eye Irritation	Category 2	Warning	Eyes
Specific Target Organ Toxicity (Single Exposure)	Category 3	Warning	Respiratory system

Data compiled from multiple safety data sheets.[\[1\]](#)[\[3\]](#)

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to prevent exposure.[\[1\]](#)[\[4\]](#)

- Eye and Face Protection:
 - Wear tight-sealing safety goggles that conform to EN166 standards.[\[1\]](#)[\[5\]](#)
 - For tasks with a higher risk of splashing, a face shield should be used in addition to goggles.[\[4\]](#)[\[6\]](#)
- Skin and Body Protection:
 - Gloves: Wear appropriate protective gloves to prevent skin contact.[\[1\]](#) While specific breakthrough times are not listed, chemical-resistant gloves are essential.
 - Clothing: Wear long-sleeved protective clothing to prevent skin exposure.[\[1\]](#)[\[5\]](#)
 - Footwear: When handling larger quantities, chemical-resistant boots are recommended.[\[7\]](#)
- Respiratory Protection:
 - Under normal laboratory conditions with adequate ventilation, specific respiratory protection is not required.[\[1\]](#)[\[5\]](#)

- For large-scale use, in emergencies, or if ventilation is inadequate, use a NIOSH/MSHA or European Standard EN 149 approved respirator with a particle filter.[\[1\]](#)[\[4\]](#)[\[6\]](#)

Operational and Handling Plan

A systematic approach to handling **4-(2-Methoxyethyl)phenol** from receipt to disposal minimizes risks.

Step 1: Receiving and Storage

- Upon receipt, inspect the container for damage or leaks.
- Store in a cool, dry, and well-ventilated place.[\[1\]](#)[\[7\]](#)
- Keep the container tightly closed to prevent exposure to air and moisture.[\[1\]](#)[\[5\]](#)
- Store locked up and away from incompatible materials such as strong oxidizing agents, bases, acid anhydrides, and acid chlorides.[\[1\]](#)[\[4\]](#)

Step 2: General Handling and Use

- Use only in a well-ventilated area, preferably within a chemical fume hood.[\[1\]](#)
- Avoid breathing dust, fumes, or vapors.[\[1\]](#)[\[4\]](#)
- Do not get the chemical in your eyes, on your skin, or on your clothing.[\[5\]](#)
- Wash hands and any exposed skin thoroughly after handling.[\[1\]](#)[\[2\]](#)
- Ensure that eyewash stations and safety showers are located close to the workstation.[\[1\]](#)[\[6\]](#)

Step 3: First Aid Protocol

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. If eye irritation persists, get medical advice/attention.[\[1\]](#)[\[2\]](#)
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation occurs, seek medical advice.[\[1\]](#)[\[2\]](#) Remove and wash contaminated clothing

before reuse.[1][2]

- Inhalation: Move the victim to fresh air and keep them at rest in a position comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.[1]
- Ingestion: Clean the mouth with water and drink plenty of water afterward. Get medical attention if symptoms occur.[1]

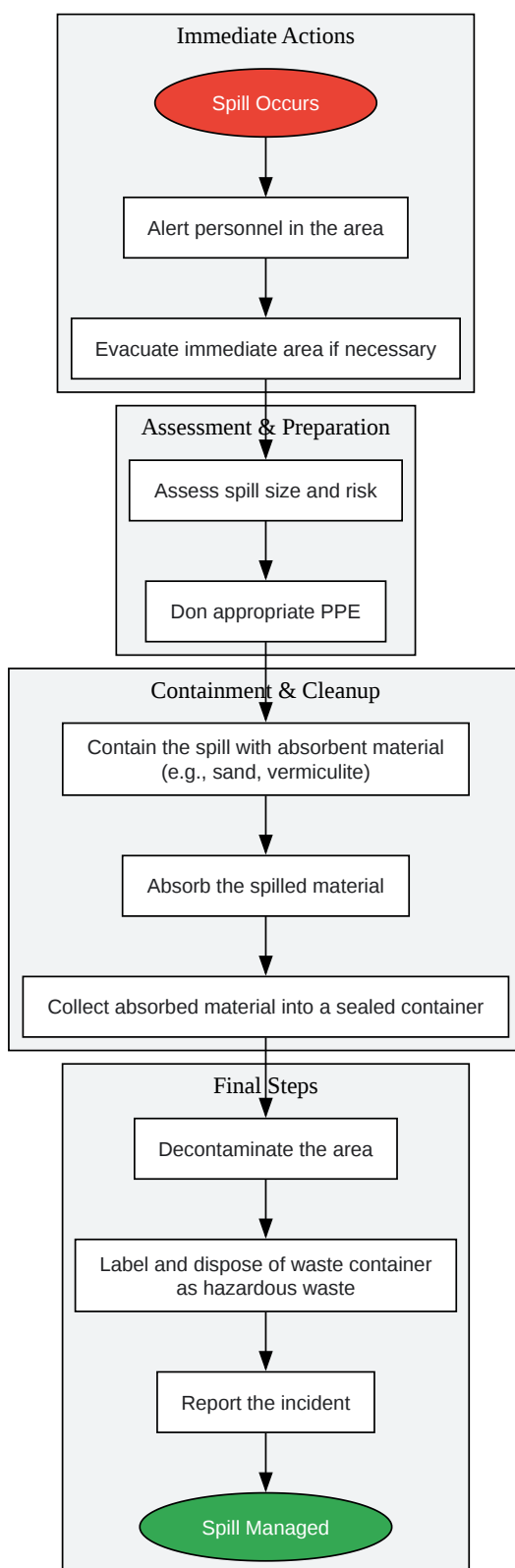
Disposal Plan

Proper disposal of **4-(2-Methoxyethyl)phenol** and its containers is essential to prevent environmental contamination.

- Chemical Waste: Dispose of the contents and container to an approved waste disposal plant. [1][4] Do not empty into drains.[1]
- Contaminated Materials: Pipette tips, gloves, and other contaminated debris should be collected as hazardous waste.[8] These items should be placed in a sealed and properly labeled container for disposal.[8]

Emergency Spill Response Workflow

In the event of a spill, follow a structured response plan. The diagram below outlines the necessary steps for safely managing a chemical spill.



[Click to download full resolution via product page](#)

Caption: Workflow for handling a chemical spill of **4-(2-Methoxyethyl)phenol**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- 2. 4-(2-Methoxyethyl)phenol 56718-71-9 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 3. 4-(2-Methoxyethyl)phenol | C₉H₁₂O₂ | CID 92516 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. fishersci.com [fishersci.com]
- 5. WERCS Studio - Application Error [assets.thermofisher.com]
- 6. fishersci.com [fishersci.com]
- 7. tcichemicals.com [tcichemicals.com]
- 8. chemistry.unm.edu [chemistry.unm.edu]
- To cite this document: BenchChem. [Personal protective equipment for handling 4-(2-Methoxyethyl)phenol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b022458#personal-protective-equipment-for-handling-4-2-methoxyethyl-phenol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com